Reproducibility of experiments using 4,4-Dimethyl-1,4-azasilinane hydrochloride

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Compound of Interest	
Compound Name:	*4,4-Dimethyl-1,4-azasilinane hydrochloride*
CAS No.:	*130596-62-2*
Cat. No.:	*B1428773*

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Reproducibility Guide: 4,4-Dimethyl-1,4-azasilinane Hydrochloride

Core Directive: The Silicon-Switch Advantage

In modern drug discovery, the "Silicon Switch" (bioisosteric replacement of Carbon with Silicon) is a high-impact strategy to alter the physicochemical profile of a lead compound without destroying its binding affinity. **4,4-Dimethyl-1,4-azasilinane hydrochloride** serves as the direct silicon bioisostere of 4,4-dimethylpiperidine.

This guide provides a rigorous technical framework for the reproducibility of experiments involving this specific building block. Unlike its carbon analog, the azasilinane scaffold introduces unique lipophilic and steric parameters that require specific handling protocols to ensure experimental consistency.

Strategic Utility

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- Lipophilicity Modulation: Silicon generally increases

  (typically +0.5 to +1.0 units), enhancing membrane permeability.

- Metabolic Stability: The altered ring geometry and the "beta-silicon effect" can block metabolic hotspots, specifically preventing oxidation at the position alpha to the nitrogen if the ring geometry disfavors CYP450 access.

- Structural Novelty: Provides freedom to operate (FTO) in crowded IP spaces dominated by piperidine scaffolds.

Comparative Analysis: Azasilinane vs. Piperidine

To ensure rational experimental design, researchers must understand the quantitative differences between the silicon and carbon analogs.

Table 1: Physicochemical Comparison

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Feature	4,4-Dimethylpiperidine HCl	4,4-Dimethyl-1,4-azasilinane HCl	Impact on Drug Design
Core Atom	Carbon (C)	Silicon (Si)	Si radius (1.17 Å) > C (0.77 Å).[1]
Bond Length	C–C ~1.54 Å	C–Si ~1.87 Å	Ring expansion; altered pucker angles.
Lipophilicity ( )	Baseline	+0.6 to +0.9 (approx)	Increased BBB penetration; higher plasma protein binding.
Basicity (pKa)	~10.5 - 11.0	~10.0 - 10.5	Slightly reduced basicity due to electronic effects of Si.
Solubility	High (Water)	Moderate (Water)	Si analog is more lipophilic; requires organic co-solvents.
Metabolic Liability	C4-Oxidation prone	Si-Me stable	Si-C bonds are generally metabolically robust.

Experimental Reproducibility: Synthesis & Handling

The primary failure mode in using **4,4-Dimethyl-1,4-azasilinane hydrochloride** stems from improper liberation of the free base and sensitivity to stoichiometry during coupling reactions.

Synthesis Workflow (Mechanistic Causality)

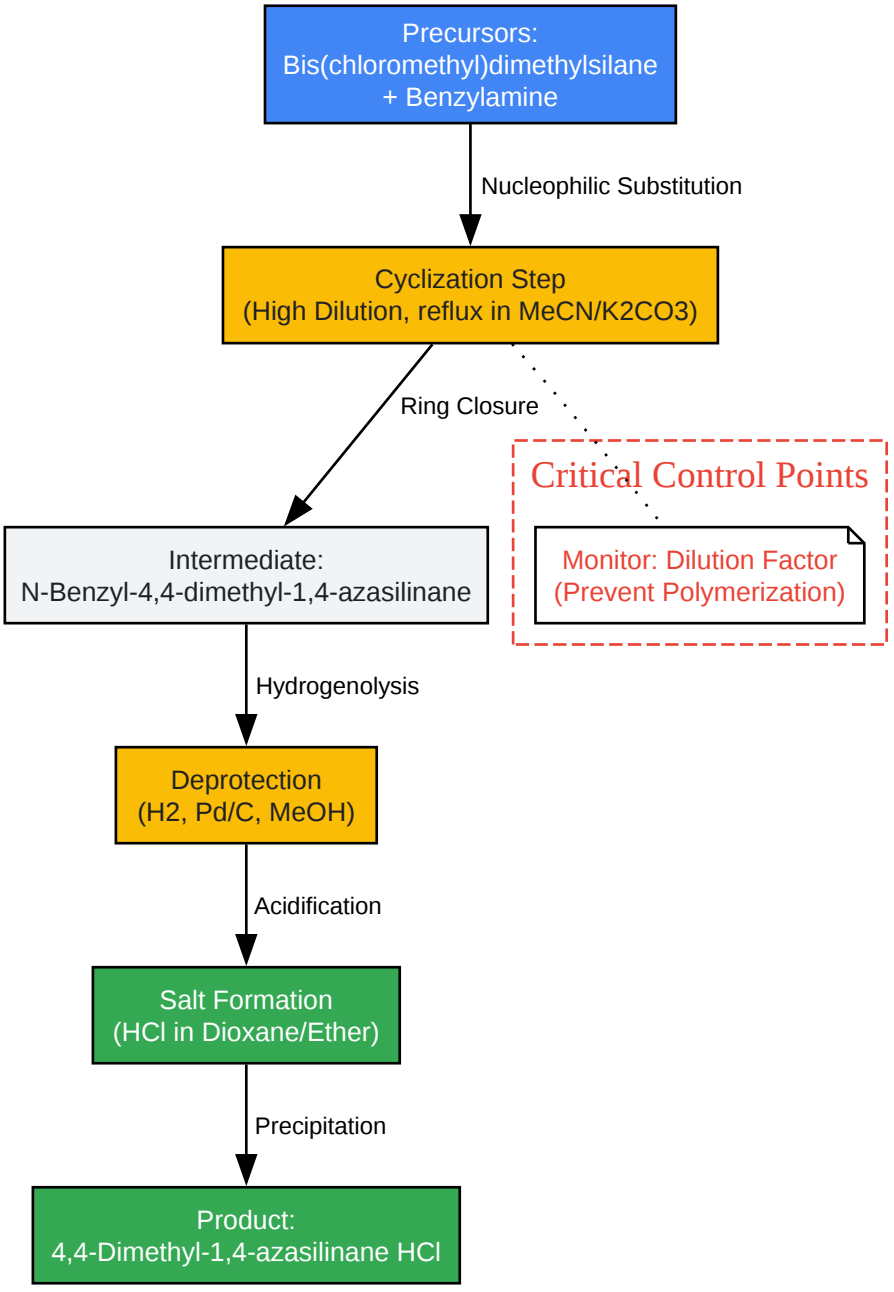
While commercially available, in-house synthesis is often required for scale-up. The most reproducible route utilizes the Bis(chloromethyl)dimethylsilane precursor.

The "Dilution Principle":

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- Issue: Reaction of bis(chloromethyl)dimethylsilane with an amine can lead to polymerization (intermolecular) rather than cyclization (intramolecular).
- Solution: High dilution conditions are strictly required during the cyclization step to favor the formation of the 6-membered ring.

Visualization: Synthesis & Purification Pathway



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Figure 1: Step-wise synthesis pathway highlighting the critical dilution control point to prevent polymerization.

Validated Protocol: Free Base Liberation & Amide Coupling

Objective: To couple 4,4-Dimethyl-1,4-azasilinane (from HCl salt) with a carboxylic acid (R-COOH) reproducibly.

Materials

- Reagent: **4,4-Dimethyl-1,4-azasilinane hydrochloride** (>95% purity).[2]
- Base: Diisopropylethylamine (DIPEA) or Triethylamine (TEA). Note: Inorganic bases like K2CO3 are less effective due to solubility issues in DCM/DMF.
- Coupling Agent: HATU or T3P (Propylphosphonic anhydride).
- Solvent: DMF (Anhydrous).

Step-by-Step Methodology

- Stoichiometry Calculation:
  - Calculate 1.0 equiv of Carboxylic Acid.
  - Use 1.1 to 1.2 equiv of 4,4-Dimethyl-1,4-azasilinane HCl.
  - Use 3.0 equiv of DIPEA. Crucial: The first equivalent neutralizes the HCl salt; the remaining two activate the coupling.
- Free Base Liberation (In Situ):
  - Do not attempt to isolate the free base 4,4-dimethyl-1,4-azasilinane as a neat oil prior to reaction. It is volatile and prone to absorbing atmospheric CO2.
  - Protocol: Suspend the HCl salt in anhydrous DMF. Add 1.0 equiv of DIPEA and stir for 10 minutes at room temperature until the suspension clears (or mostly clears).

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- Coupling Reaction:
  - Add the Carboxylic Acid (1.0 equiv) to the mixture.
  - Add the Coupling Agent (e.g., HATU, 1.2 equiv).
  - Add the remaining Base (2.0 equiv).
  - Monitor via LC-MS. The silicon isotope pattern (Si-28/Si-29/Si-30) is distinct but subtle; rely on the mass shift (+28 amu vs carbon analog is incorrect; Si is 28, C is 12, so shift is roughly +16 amu per C->Si switch).
- Work-up (Silicon Specifics):
  - Avoid highly acidic aqueous washes (pH < 2) for prolonged periods. While the C-Si bond is stable, the ring system can be sensitive under extreme forcing conditions.
  - Use a standard EtOAc / NaHCO3 (sat) extraction.
  - Drying: Use Na2SO4. Avoid MgSO4 if Lewis acidic sites are a concern, though generally safe.

Troubleshooting & Stability Data

Common Failure Modes

- Incomplete Coupling: Often caused by insufficient base. The HCl salt consumes 1 full equivalent. Ensure pH > 8 during reaction.
- Product Loss during Evaporation: The free base of the azasilinane is volatile. Always keep it as the HCl salt or coupled product. If the free base must be handled, keep it in solution (e.g., DCM).

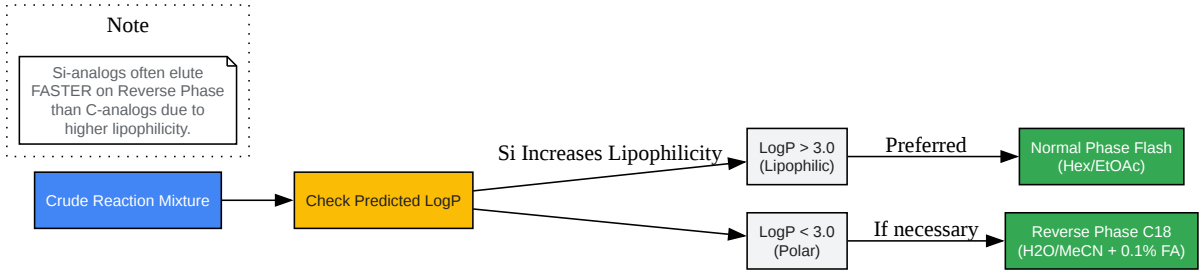
Analytical Verification (NMR)

- 1H NMR: Look for the distinctive shielding of the protons alpha to the Silicon.
  - Piperidine (C-Analog): Alpha-protons ~2.8 ppm.

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- Azasilinane (Si-Analog): Alpha-protons (Si-CH2-N) often shift upfield significantly (closer to 2.2 - 2.5 ppm) due to Silicon's electropositivity.
- Si-Methyls:[1] Sharp singlet near 0.0 - 0.1 ppm. This is the diagnostic fingerprint.

Decision Logic for Purification



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Figure 2: Purification decision tree emphasizing the lipophilic shift caused by the silicon substitution.

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